

Spectroscopic data of brominated pyridine aldehydes

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Compound of Interest

Compound Name: 2-[(4-Bromophenyl)methyl]pyridine-3-carbaldehyde

Cat. No.: B15264589

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Executive Summary

Brominated pyridine aldehydes represent a "privileged scaffold" in medicinal chemistry, serving as critical bifunctional intermediates. The simultaneous presence of an electrophilic aldehyde ($-\text{CHO}$) and a chemically versatile bromine handle ($-\text{Br}$) allows for orthogonal functionalization—enabling sequential Suzuki-Miyaura couplings and reductive aminations. This guide provides a rigorous spectroscopic profile (NMR, MS, IR) and a validated synthetic protocol for these high-value intermediates, specifically focusing on the 6-bromo-2-pyridinecarboxaldehyde and 5-bromo-3-pyridinecarboxaldehyde isomers.

Structural Analysis & Isomerism

The position of the bromine relative to the aldehyde and the pyridine nitrogen dictates both the chemical reactivity and the spectroscopic fingerprint.

- **Electronic Environment:** The pyridine nitrogen exerts a strong electron-withdrawing effect ($-\text{I}$ and $-\text{M}$ effects), deshielding adjacent protons.

- Isomer Distinction:
 - 6-Bromo-2-pyridinecarboxaldehyde: The substituents are meta to each other but ortho to the nitrogen.
 - 5-Bromo-3-pyridinecarboxaldehyde:[1][2][3] Substituents are meta to each other and beta to the nitrogen.

Spectroscopic Profiling

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is the primary tool for structural elucidation. The aldehyde proton is distinct, but the aromatic region requires careful coupling constant (

) analysis to confirm the substitution pattern.

Key Diagnostic Signals (Case Study: 6-Bromo-2-pyridinecarboxaldehyde):

- Aldehyde Proton (): A sharp singlet appearing downfield between 9.90 – 10.10 ppm. This is the most deshielded proton due to the anisotropy of the carbonyl group.
- Aromatic Protons:
 - ~8.0 – 8.2 ppm: Protons adjacent to the nitrogen or aldehyde are heavily deshielded.
 - ~7.6 – 7.8 ppm: Protons adjacent to the bromine atom.
 - Coupling (): Pyridine ring coupling is characteristic. is typically 7–9 Hz, while is 1–2 Hz.

Table 1: Representative

¹H NMR Data (CDCl₃)

, 400 MHz)

Proton Position	Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Assignment Logic
-CHO	10.02	Singlet (s)	-	Aldehyde proton (Diagnostic)
C3-H	7.98	Doublet (d)	7.6	Ortho to -CHO, deshielded
C4-H	7.75	Triplet (t)	7.6	Meta to N, standard aromatic
C5-H	7.66	Doublet (d)	7.8	Ortho to -Br

Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of the halogen presence. Bromine has two stable isotopes,

and

, with natural abundances of 50.69% and 49.31%, respectively.

- The "Twin Peak" Signature: Unlike chlorine (3:1 ratio) or fluorine (single peak), a mono-brominated compound will display two molecular ion peaks (

and

) of almost equal intensity (1:1 ratio).[4]

- Fragmentation: Common loss of the formyl radical (

, 29 Da) or CO (28 Da) is observed.

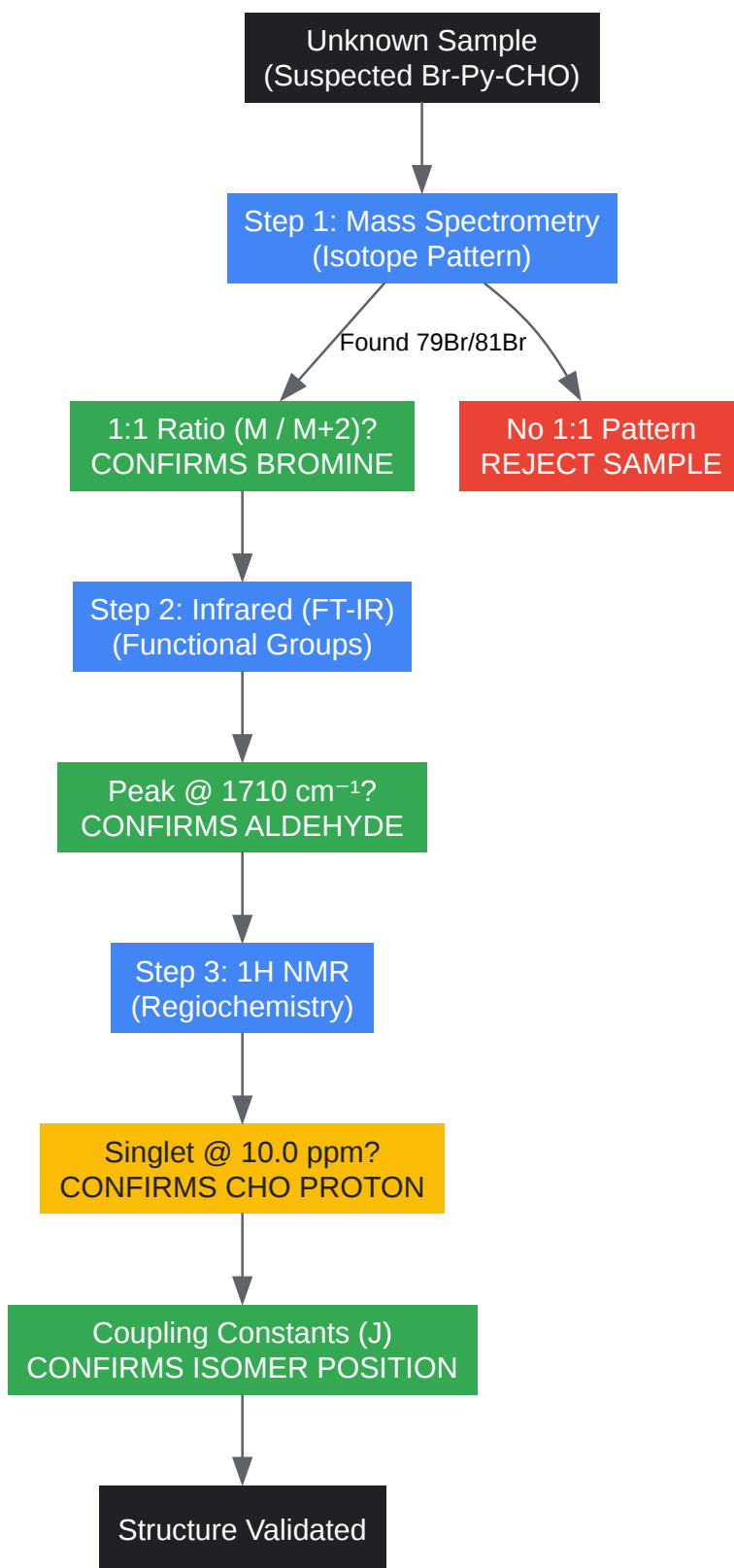
Infrared Spectroscopy (IR)

IR is used to verify the integrity of the carbonyl and the halogen bond.

- Stretch: Strong, sharp band at 1700–1720 cm⁻¹
- Stretch: Moderate to strong band in the fingerprint region, typically 600–700 cm⁻¹
- Ring Stretch: Characteristic pyridine breathing modes at 1570–1590 cm⁻¹

Visualization: Spectroscopic Logic Flow

The following diagram illustrates the decision matrix a scientist uses to confirm the identity of a brominated pyridine aldehyde.



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Figure 1: Analytical workflow for validating brominated pyridine aldehydes using the "Spectral Triad" (MS, IR, NMR).

Validated Experimental Protocol: Synthesis via Lithium-Halogen Exchange

The most reliable method for synthesizing these aldehydes with high regiocontrol is the cryogenic lithium-halogen exchange of dibromopyridines, followed by formylation with Dimethylformamide (DMF).

Reagents:

- 2,6-Dibromopyridine (Starting Material)[\[5\]](#)
- -Butyllithium (
-BuLi), 1.6M in hexanes
- Anhydrous Toluene or THF (Solvent)
- Anhydrous DMF (Electrophile)

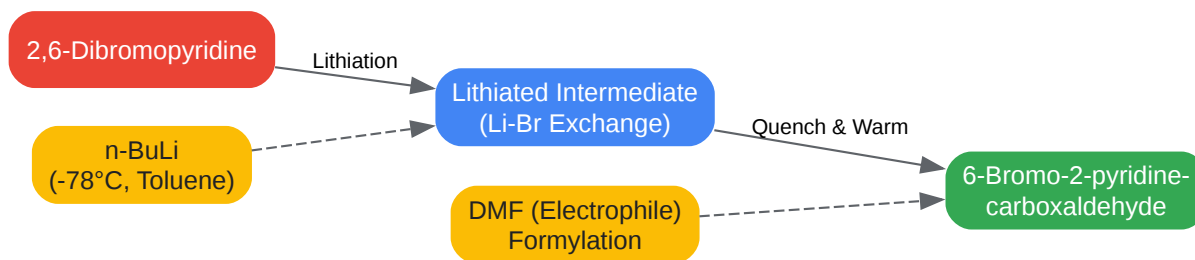
Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask under an Argon atmosphere. Add 2,6-dibromopyridine (1.0 eq) and anhydrous toluene.
- Cryogenic Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Critical: Temperature control is vital to prevent "halogen dance" (migration of the lithium species).
- Lithiation: Add

-BuLi (1.05 eq) dropwise over 20 minutes. The solution will typically turn a deep yellow/orange, indicating the formation of the lithiated species. Stir for 30–60 minutes at -78°C .
- Formylation: Add anhydrous DMF (1.5 eq) dropwise. Stir for 30 minutes at -78°C , then allow the reaction to warm to 0°C .

- Quench: Quench with saturated aqueous .
- Workup: Extract with EtOAc, wash with brine, dry over , and concentrate.
- Purification: Recrystallize from hexanes or perform flash chromatography (SiO , Hexanes/EtOAc).

Visualization: Synthetic Pathway



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Figure 2: Reaction scheme for the regioselective synthesis of 6-bromo-2-pyridinecarboxaldehyde via lithium-halogen exchange.

References

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Sources

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- [2. 5-Bromo-3-pyridinecarboxaldehyde | C6H4BrNO | CID 2784734 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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- [5. researchgate.net \[researchgate.net\]](#)
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